

Proper Disposal of CP-866087: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CP-866087

Cat. No.: B1669574

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of chemical compounds is a critical aspect of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **CP-866087**, a mu-opioid receptor antagonist. In the absence of a specific Safety Data Sheet (SDS) for **CP-866087**, the following protocol is based on general best practices for the disposal of analogous chemical structures, such as pyrazole and sulfonamide derivatives, and established guidelines for hazardous chemical waste management.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal protocol to ensure full compliance with local, state, and federal regulations.

Compound Information

A summary of the available information for **CP-866087** is presented below.

Property	Value	Source
Chemical Name	N-(3-(3-((2,3-dihydro-2-hydroxy-1H-inden-2-yl)methyl)-6-ethyl-3-azabicyclo(3.1.0)hex-6-yl)phenyl)methanesulfonamide	PubChem
CAS Number	519052-02-9	PubChem[1]
Molecular Formula	C24H30N2O	TargetMol[2]
Molecular Weight	426.57 g/mol	TargetMol[2]
Chemical Class	Mu-opioid receptor antagonist, contains a 3-azabicyclo[3.1.0]hexane scaffold and a methanesulfonamide group.	TargetMol[2], ResearchGate[3]

Immediate Safety and Handling Precautions

Before initiating the disposal process, it is crucial to handle **CP-866087** with appropriate Personal Protective Equipment (PPE). Treat this compound as potentially hazardous.

- **Eye Protection:** Wear chemical safety goggles or a face shield to protect against potential splashes.
- **Hand Protection:** Use chemically resistant gloves, such as nitrile rubber, to prevent skin contact.
- **Body Protection:** A laboratory coat is essential to protect skin and clothing from contamination.
- **Respiratory Protection:** Handle the compound in a well-ventilated area, such as a chemical fume hood, to minimize the inhalation of any dust or aerosols.

Step-by-Step Disposal Protocol

The proper disposal of **CP-866087** requires a systematic approach involving waste segregation, containment, and clear labeling, followed by disposal through a certified hazardous waste management service.

Experimental Protocol: Chemical Waste Segregation and Containment

- Waste Identification: Classify **CP-866087** as a solid hazardous chemical waste.[\[4\]](#)
- Waste Collection (Solid):
 - Carefully transfer the solid **CP-866087** waste into a designated, compatible, and clearly labeled hazardous waste container.
 - Avoid the generation of dust during transfer.[\[4\]](#)
 - The container must be sealable and in good condition.
- Waste Collection (Solutions):
 - Collect any solutions containing **CP-866087** in a separate, compatible liquid hazardous waste container.
 - Do not mix this waste stream with incompatible materials, such as strong oxidizing agents.[\[4\]](#)
 - Ensure the container is properly sealed to prevent leaks or evaporation.
- Container Labeling:
 - Affix a hazardous waste label to the container.
 - The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: N-(3-(3-((2,3-dihydro-2-hydroxy-1H-inden-2-yl)methyl)-6-ethyl-3-azabicyclo(3.1.0)hex-6-yl)phenyl)methanesulfonamide.

- The concentration of the waste.
 - The date of accumulation.
 - The specific hazards associated with the compound (if known; as a precaution, list as "Irritant" and "Handle with Care").
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area has secondary containment to capture any potential leaks.[\[4\]](#)
 - Segregate the waste from incompatible materials.[\[4\]](#)

Final Disposal Pathway

Under no circumstances should **CP-866087** be disposed of down the drain or in the regular trash.[\[4\]](#) The final disposal must be conducted through your institution's approved hazardous waste management program. Contact your EHS office to arrange for the collection and disposal of the properly contained and labeled waste. Adherence to all institutional, local, state, and federal regulations for hazardous waste disposal is mandatory.[\[4\]](#)

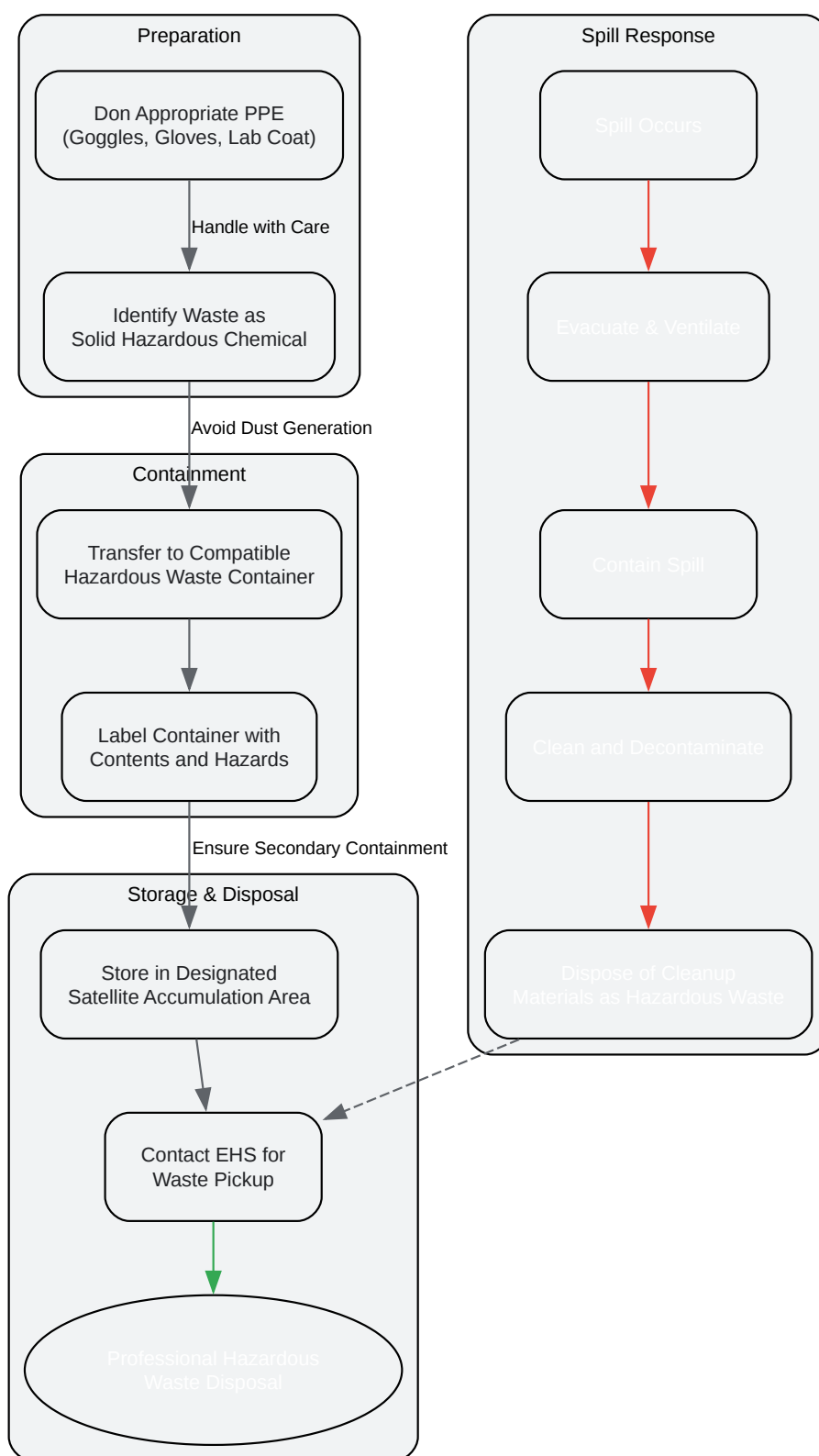
Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.
- Containment: For small spills, use an absorbent, non-combustible material such as sand or vermiculite to contain the substance.[\[4\]](#)
- Cleanup: Carefully sweep or scoop the contained material into a designated hazardous waste container. Avoid generating dust.[\[4\]](#)

- Decontamination: Clean the spill area with an appropriate solvent and decontaminating solution. Collect all cleanup materials as hazardous waste.
- Reporting: Report the spill to your laboratory supervisor and EHS department.

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **CP-866087**.

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